

Application Notes and Protocols for 4''-methyloxy-Genistin as a Reference Standard

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Compound of Interest

Compound Name: 4''-methyloxy-Genistin

Cat. No.: B591309

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Introduction

4''-methyloxy-Genistin is a naturally occurring isoflavone methyl-glycoside found in sources such as *Cordyceps militaris* grown on germinated soybeans and plants of the Citrus genus. As a derivative of genistein, it belongs to a class of phytoestrogens known for their potential health benefits, including immunomodulatory, antiallergic, antioxidant, and anti-cancer properties.^[1] These biological activities make **4''-methyloxy-Genistin** a compound of significant interest in pharmaceutical research and drug development. This document provides detailed application notes and protocols for the use of **4''-methyloxy-Genistin** as a reference standard in analytical and biological research.

A reference standard is a highly purified and well-characterized substance used as a measurement base for qualitative and quantitative analyses. The purity of commercially available **4''-methyloxy-Genistin** reference standards is typically greater than 98%, as determined by High-Performance Liquid Chromatography (HPLC).^[2]

Physicochemical Properties and Handling

A summary of the key physicochemical properties of **4''-methyloxy-Genistin** is presented in the table below.

Property	Value
Chemical Formula	C ₂₂ H ₂₂ O ₁₀
Molecular Weight	446.4 g/mol
CAS Number	950910-16-4
Appearance	White to off-white powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Methanol, Ethanol, and Pyridine.[1]
Storage	Store at -20°C for long-term (years). For stock solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Protocol for Preparation of Stock Solutions:

To prepare a stock solution, accurately weigh the desired amount of **4''-methyloxy-Genistin** and dissolve it in an appropriate solvent, such as DMSO. For example, to prepare a 10 mM stock solution, dissolve 4.464 mg of **4''-methyloxy-Genistin** in 1 mL of DMSO. It is recommended to prepare fresh solutions for use. If storage is necessary, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Analytical Methods

4''-methyloxy-Genistin as a reference standard is crucial for the accurate identification and quantification of this compound in various matrices, including plant extracts, formulated products, and biological samples.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for the analysis of **4''-methyloxy-Genistin**. A reversed-phase C18 column is commonly employed for separation.

Experimental Protocol for HPLC Analysis:

- Instrumentation: A standard HPLC system equipped with a UV-Vis or Diode Array Detector (DAD).

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (both may contain a small percentage of an acidifier like formic acid or acetic acid to improve peak shape). A typical gradient might start with a lower concentration of acetonitrile and gradually increase.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25-30 °C.
- Detection Wavelength: Isoflavones typically exhibit strong absorbance around 260 nm.
- Injection Volume: 10-20 µL.
- Standard Preparation: Prepare a series of standard solutions of **4''-methyloxy-Genistin** in the mobile phase or a compatible solvent (e.g., methanol) at known concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL) to generate a calibration curve.
- Sample Preparation: Extract the analyte from the sample matrix using a suitable solvent. The extraction method will depend on the nature of the sample. Ensure the final sample is filtered through a 0.45 µm filter before injection.
- Quantification: The concentration of **4''-methyloxy-Genistin** in the sample is determined by comparing its peak area to the calibration curve generated from the reference standard.

Logical Workflow for HPLC Method Development:



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Caption: Workflow for HPLC method development.

Liquid Chromatography-Mass Spectrometry (LC-MS)

For more sensitive and selective detection, especially in complex biological matrices, LC-MS or LC-MS/MS is the method of choice.

Experimental Protocol for LC-MS Analysis:

- LC System: A UPLC or HPLC system coupled to a mass spectrometer.
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).
- Mobile Phase: Similar to HPLC, typically a gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 0.2-0.4 mL/min.
- Mass Spectrometer: A triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF).
- Ionization Mode: Electrospray ionization (ESI) in either positive or negative mode. Negative mode is often preferred for phenolic compounds.
- Data Acquisition: For quantitative analysis, Multiple Reaction Monitoring (MRM) is used on a triple quadrupole instrument. The precursor ion would be the deprotonated molecule $[M-H]^-$, and product ions would be generated by fragmentation.
- Standard and Sample Preparation: Similar to HPLC, but may require a more rigorous clean-up procedure like solid-phase extraction (SPE) for complex matrices to minimize matrix effects.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of the identity of **4"-methyloxy-Genistin**. The reference standard is used to obtain a definitive spectrum against which samples can be compared.

Experimental Protocol for NMR Analysis:

- Solvent: Deuterated dimethyl sulfoxide (DMSO- d_6) is a common solvent for isoflavones.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Experiments:

- ^1H NMR: Provides information on the number and environment of protons in the molecule.
- ^{13}C NMR: Provides information on the carbon skeleton.
- 2D NMR (COSY, HSQC, HMBC): Used to establish connectivity between protons and carbons, confirming the complete structure.
- Sample Preparation: Dissolve a sufficient amount of the **4''-methyloxy-Genistin** reference standard (typically 5-10 mg) in approximately 0.5-0.7 mL of the deuterated solvent.

Biological Assays

4''-methyloxy-Genistin's biological activities can be assessed using various in vitro assays, where it can serve as a reference compound.

Antioxidant Activity Assay (DPPH Radical Scavenging)

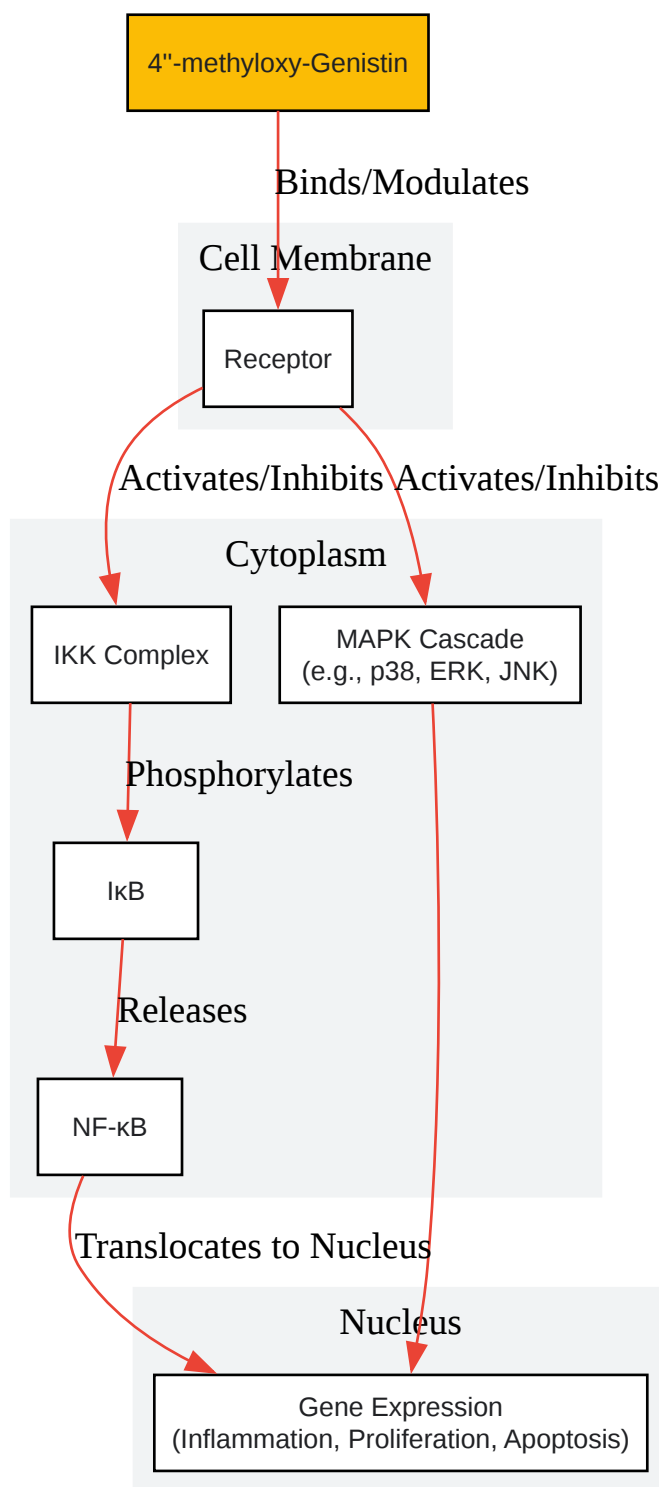
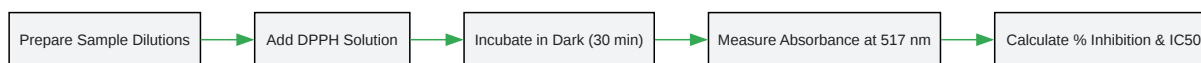
The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the free radical scavenging activity of a compound.

Experimental Protocol for DPPH Assay:

- Reagents: DPPH solution in methanol (e.g., 0.1 mM), **4''-methyloxy-Genistin** stock solution in methanol or DMSO, positive control (e.g., ascorbic acid or Trolox).
- Procedure (96-well plate format):
 - Prepare a series of dilutions of the **4''-methyloxy-Genistin** reference standard and the positive control.
 - In a 96-well plate, add a specific volume of each dilution.
 - Add the DPPH solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at 517 nm using a microplate reader.

- Calculation: The percentage of DPPH radical scavenging activity is calculated, and the IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined.

Workflow for DPPH Antioxidant Assay:



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References

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